

An In-depth Technical Guide to 11-Methylhenicosanoyl-CoA

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Compound of Interest

Compound Name: 11-Methylhenicosanoyl-CoA

Cat. No.: B15546148

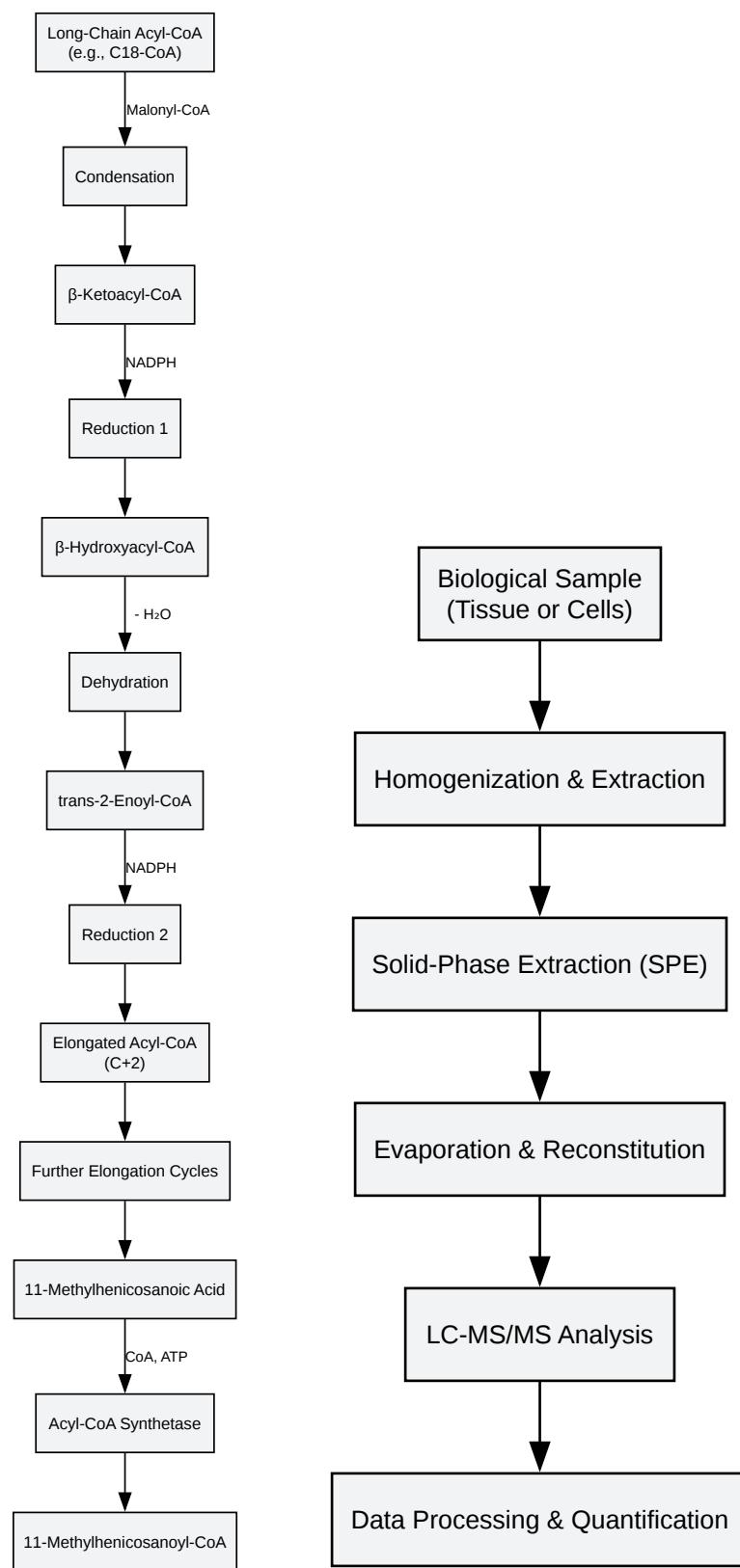
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, synthesis, and analysis of **11-Methylhenicosanoyl-CoA**, a long-chain branched fatty acyl-coenzyme A derivative. Given the limited availability of data for this specific molecule, this document leverages established methodologies for the synthesis and analysis of analogous long-chain and methyl-branched fatty acyl-CoAs to provide a foundational understanding for researchers in the field.

Chemical Structure

11-Methylhenicosanoyl-CoA is a coenzyme A thioester of 11-methylhenicosanoic acid. The structure consists of a 21-carbon aliphatic chain (henicosanoyl) with a methyl group located at the 11th carbon position. This acyl chain is linked via a thioester bond to the sulphydryl group of coenzyme A.

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